

# 3-[(2-fluorophenoxy)methyl]pyridine chemical structure

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## Compound of Interest

Compound Name: 3-[(2-fluorophenoxy)methyl]pyridine

CAS No.: 1456935-11-7

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An In-Depth Technical Guide to **3-[(2-fluorophenoxy)methyl]pyridine**: Synthesis, Characterization, and Pharmacological Context

## Abstract

This technical guide provides a comprehensive scientific overview of **3-[(2-fluorophenoxy)methyl]pyridine**, a molecule of significant interest in medicinal chemistry and drug discovery. Due to the limited availability of direct experimental data for this specific compound in peer-reviewed literature, this document establishes a robust framework based on established chemical principles and data from structurally analogous compounds. We present detailed, generalized protocols for its synthesis via Williamson ether synthesis, purification by column chromatography, and comprehensive structural characterization using modern analytical techniques including Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC). Predicted spectroscopic data are provided to guide researchers in compound verification. Furthermore, this guide explores the pharmacological potential of the title compound by analyzing the well-established roles of its core scaffolds—the pyridine ring and the fluorophenoxy moiety—as

"privileged structures" in numerous FDA-approved therapeutics. Safety, handling, and storage protocols are also detailed to ensure safe laboratory practice. This document is intended to serve as a foundational resource for researchers, scientists, and drug development professionals engaged in the synthesis, characterization, and exploration of novel pyridine derivatives.

## Chemical Identity and Physicochemical Properties

**3-[(2-fluorophenoxy)methyl]pyridine** is a bi-aryl ether derivative containing a pyridine ring linked to a fluorinated phenyl ring through a methylene ether bridge. The pyridine nitrogen provides basicity and a key interaction point for biological targets, while the fluorophenoxy group can significantly influence pharmacokinetic properties such as metabolic stability and binding affinity.

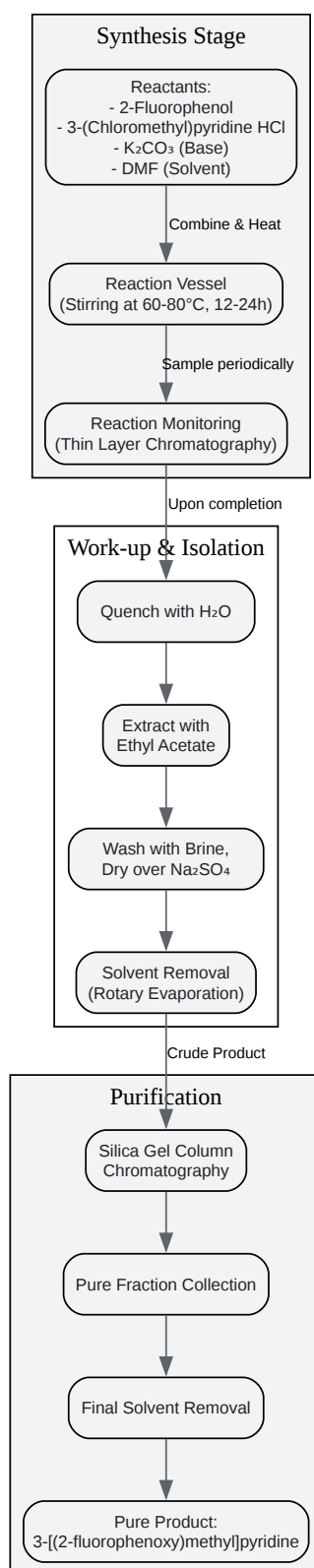
| Property             | Value<br>(Predicted/Calculated)                   | Source Context                                         |
|----------------------|---------------------------------------------------|--------------------------------------------------------|
| IUPAC Name           | 3-[(2-fluorophenoxy)methyl]pyridine               | -                                                      |
| CAS Number           | Not Assigned                                      | -                                                      |
| Molecular Formula    | C <sub>12</sub> H <sub>10</sub> FNO               | Derived from structure                                 |
| Molecular Weight     | 203.21 g/mol                                      | Derived from formula                                   |
| Appearance           | Colorless to pale yellow oil or low-melting solid | Based on similar pyridine ethers[1]                    |
| Boiling Point        | > 250 °C                                          | Extrapolated from related structures[1]                |
| LogP (Octanol/Water) | ~2.5 - 3.5                                        | Estimated based on constituent parts                   |
| pKa (Pyridine N)     | ~4.5 - 5.0                                        | Pyridine pKa is ~5.2; substituent effects are minor[2] |

## Synthesis and Purification

The most direct and reliable method for synthesizing **3-[(2-fluorophenoxy)methyl]pyridine** is the Williamson ether synthesis. This reaction involves the nucleophilic substitution of a halide by an alkoxide, forming the ether linkage.

## Synthetic Workflow

The synthesis proceeds by deprotonating 2-fluorophenol with a mild base to form the corresponding phenoxide, which then acts as a nucleophile to displace the leaving group (typically chloride or bromide) from 3-(halomethyl)pyridine.



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Caption: General workflow for the synthesis and purification of **3-[(2-fluorophenoxy)methyl]pyridine**.

## Detailed Synthesis Protocol

This protocol describes a robust method for the synthesis of the title compound on a laboratory scale.

Materials:

- 2-Fluorophenol
- 3-(Chloromethyl)pyridine hydrochloride
- Potassium carbonate ( $K_2CO_3$ ), anhydrous
- N,N-Dimethylformamide (DMF), anhydrous
- Ethyl acetate (EtOAc)
- Deionized water
- Brine (saturated NaCl solution)
- Sodium sulfate ( $Na_2SO_4$ ), anhydrous

Protocol:

- **Reaction Setup:** To a dry round-bottom flask equipped with a magnetic stir bar and reflux condenser, add 3-(chloromethyl)pyridine hydrochloride (1.0 eq), 2-fluorophenol (1.1 eq), and anhydrous potassium carbonate (2.5 eq).
  - **Causality:** Using the hydrochloride salt of the pyridine starting material is common for stability. An excess of base ( $K_2CO_3$ ) is required to both neutralize the HCl salt and deprotonate the phenol.
- **Solvent Addition:** Add anhydrous DMF to the flask to create a solution with a concentration of approximately 0.5 M with respect to the limiting reagent.

- Causality: DMF is an excellent polar aprotic solvent for  $S_N2$  reactions, as it effectively solvates the potassium cation without hindering the nucleophilicity of the phenoxide.
- Reaction Execution: Heat the reaction mixture to 70 °C and stir vigorously.
- Monitoring: Monitor the reaction progress by Thin Layer Chromatography (TLC) using a hexane/ethyl acetate mobile phase. The disappearance of the 2-fluorophenol spot and the appearance of a new, higher  $R_f$  product spot indicates reaction progression. The reaction is typically complete within 12-24 hours.
- Work-up: Once the reaction is complete, cool the mixture to room temperature. Pour the mixture into a separatory funnel containing deionized water.
- Extraction: Extract the aqueous layer three times with ethyl acetate. Combine the organic layers.
  - Causality: The product is organic-soluble and will partition into the ethyl acetate layer, while the inorganic salts (KCl, excess  $K_2CO_3$ ) and DMF will remain in the aqueous layer.
- Washing and Drying: Wash the combined organic layers with brine to remove residual water and DMF. Dry the organic layer over anhydrous sodium sulfate ( $Na_2SO_4$ ), filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude product.

## Purification Protocol: Column Chromatography

Materials:

- Silica gel (230-400 mesh)
- Hexane, HPLC grade
- Ethyl acetate, HPLC grade

Protocol:

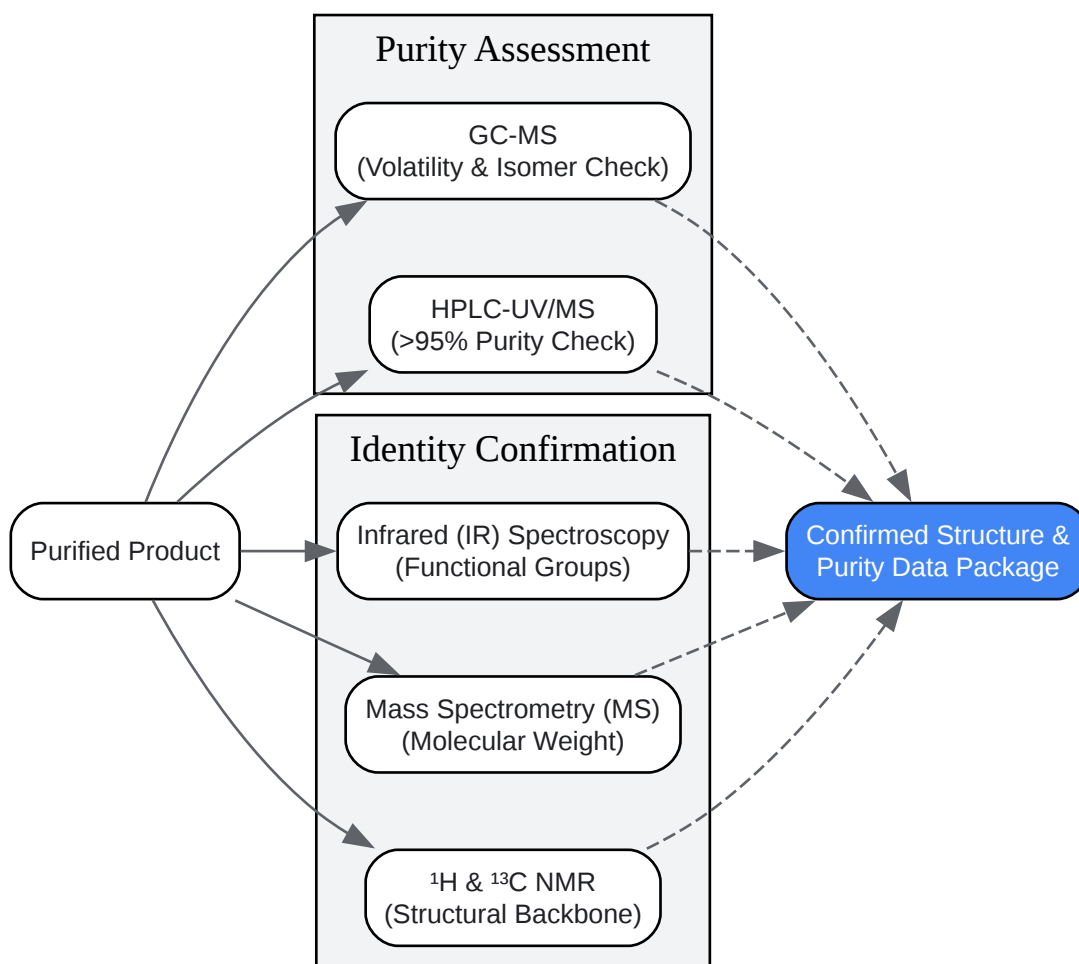
- Column Packing: Prepare a slurry of silica gel in hexane and pack it into a glass chromatography column.

- **Sample Loading:** Dissolve the crude product in a minimal amount of dichloromethane or the mobile phase and adsorb it onto a small amount of silica gel. Dry this mixture and carefully load it onto the top of the packed column.
- **Elution:** Begin elution with a non-polar mobile phase (e.g., 95:5 Hexane:EtOAc). Gradually increase the polarity of the mobile phase (gradient elution) to elute the product.
  - **Causality:** Pyridine derivatives can exhibit peak tailing on silica due to interaction between the basic nitrogen and acidic silanol groups on the silica surface.[3] A gradient elution helps to ensure good separation and peak shape.
- **Fraction Collection:** Collect fractions and analyze them by TLC to identify those containing the pure product.
- **Final Isolation:** Combine the pure fractions and remove the solvent under reduced pressure to yield the purified **3-[(2-fluorophenoxy)methyl]pyridine**.

## Structural Elucidation and Analytical Characterization

Confirming the identity and purity of the synthesized compound is critical. A combination of chromatographic and spectroscopic techniques provides a self-validating system of analysis.

## Analytical Workflow



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Caption: A standard workflow for the analytical characterization of a synthesized organic compound.

## Spectroscopic and Chromatographic Data (Predicted)

A. Nuclear Magnetic Resonance (NMR) Spectroscopy NMR is the most powerful tool for unambiguous structure determination. The sample is dissolved in a deuterated solvent like  $\text{CDCl}_3$ .

- $^1\text{H}$  NMR (400 MHz,  $\text{CDCl}_3$ ):

| Chemical Shift ( $\delta$ , ppm) | Multiplicity | Integration | Assignment          | Rationale                                                     |
|----------------------------------|--------------|-------------|---------------------|---------------------------------------------------------------|
| ~8.65                            | d            | 1H          | H at C2 (Py)        | Adjacent to N, deshielded.                                    |
| ~8.55                            | s            | 1H          | H at C6 (Py)        | Deshielded by N.                                              |
| ~7.70                            | d            | 1H          | H at C4 (Py)        | Typical aromatic pyridine proton.                             |
| ~7.30                            | m            | 1H          | H at C5 (Py)        | Typical aromatic pyridine proton.                             |
| ~7.10 - 6.90                     | m            | 4H          | Ar-H (Fluorophenyl) | Complex multiplet for the 4 protons on the fluorophenyl ring. |

| ~5.20 | s | 2H | -O-CH<sub>2</sub>- | Methylene bridge protons, deshielded by adjacent O and pyridine ring. |

- <sup>13</sup>C NMR (101 MHz, CDCl<sub>3</sub>):

| Chemical Shift ( $\delta$ , ppm) | Assignment          | Rationale                                                        |
|----------------------------------|---------------------|------------------------------------------------------------------|
| ~152-148 (d)                     | C-F (Fluorophenyl)  | <b>Carbon directly attached to fluorine, shows C-F coupling.</b> |
| ~149.5                           | C2 (Py)             | Aromatic carbons adjacent to N are deshielded.                   |
| ~149.0                           | C6 (Py)             | Aromatic carbons adjacent to N are deshielded.                   |
| ~146.0                           | C-O (Fluorophenyl)  | Aromatic carbon attached to ether oxygen.                        |
| ~135.5                           | C4 (Py)             | Aromatic CH.                                                     |
| ~133.0                           | C3 (Py)             | Quaternary carbon attached to the methylene bridge.              |
| ~125-115                         | Ar-C (Fluorophenyl) | Remaining aromatic carbons of the fluorophenyl ring.             |
| ~123.5                           | C5 (Py)             | Aromatic CH.                                                     |

| ~68.0 | -O-CH<sub>2</sub>- | Methylene bridge carbon. |

B. Mass Spectrometry (MS) MS provides the molecular weight and fragmentation pattern, confirming the elemental composition.

- Technique: Electrospray Ionization (ESI-MS) in positive ion mode.
- Expected [M+H]<sup>+</sup>: 204.0825 (Calculated for C<sub>12</sub>H<sub>11</sub>FNO<sup>+</sup>)

C. Infrared (IR) Spectroscopy IR spectroscopy identifies the key functional groups present in the molecule.

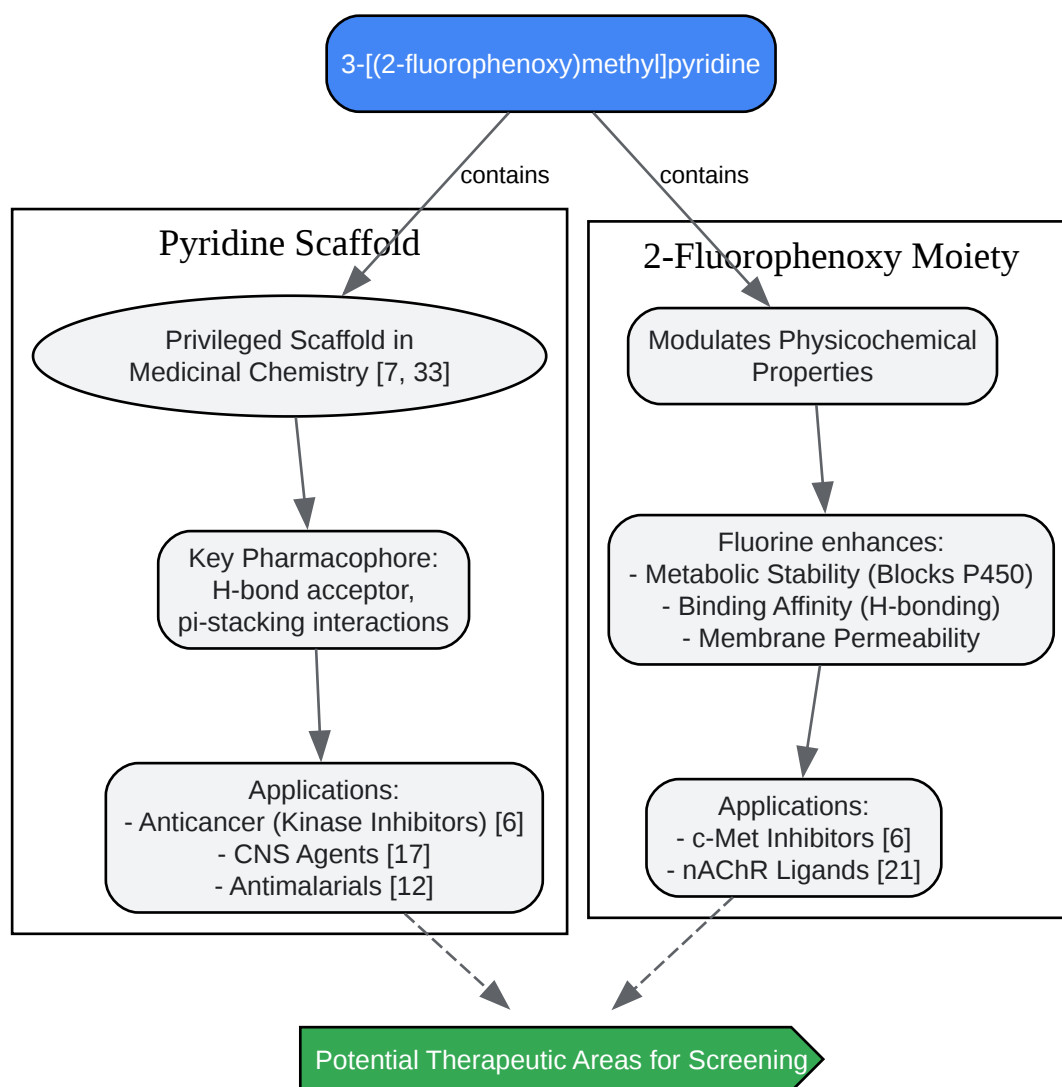
| Wavenumber (cm <sup>-1</sup> ) | Vibration Type | Functional Group             |
|--------------------------------|----------------|------------------------------|
| 3100-3000                      | C-H Stretch    | Aromatic                     |
| 2950-2850                      | C-H Stretch    | Aliphatic (CH <sub>2</sub> ) |
| ~1600, ~1480                   | C=C Stretch    | Aromatic Rings               |
| ~1250                          | C-O-C Stretch  | Aryl Ether                   |
| ~1220                          | C-F Stretch    | Aryl Fluoride                |

D. High-Performance Liquid Chromatography (HPLC) HPLC is used to determine the purity of the final compound.<sup>[4]</sup>

- Column: C18 reverse-phase column.
- Mobile Phase: Gradient of water (with 0.1% formic acid) and acetonitrile (with 0.1% formic acid).
- Detection: UV at 254 nm.
- Expected Result: A single major peak with >95% purity by area.
- Expert Insight: The formic acid in the mobile phase helps to protonate the pyridine nitrogen, ensuring a consistent charge state and leading to sharper, more symmetrical peaks by minimizing interactions with residual silanols on the column.<sup>[3]</sup>

## Potential Biological and Pharmacological Significance

While the specific biological activity of **3-[(2-fluorophenoxy)methyl]pyridine** is not documented, its structural components are prevalent in a vast number of biologically active molecules and FDA-approved drugs.<sup>[5]</sup> This makes it a molecule of high interest for screening and drug development programs.



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- 2. [helixchrom.com](http://helixchrom.com) [helixchrom.com]
- 3. [pdf.benchchem.com](http://pdf.benchchem.com) [pdf.benchchem.com]

- [4. mdpi.com \[mdpi.com\]](https://www.mdpi.com)
- [5. A decade of pyridine-containing heterocycles in US FDA approved drugs: a medicinal chemistry-based analysis - RSC Medicinal Chemistry \(RSC Publishing\) \[pubs.rsc.org\]](https://pubs.rsc.org)
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